

An In-depth Technical Guide to Ethyl Ethoxyacetate

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Compound of Interest

Compound Name: Ethyl ethoxyacetate

Cat. No.: B1329361

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the physicochemical properties of **ethyl ethoxyacetate**, a versatile organic solvent. Its applications span various industries, including use as a solvent in paints, coatings, and adhesives, and as a flavoring agent.^[1]

Physicochemical Properties

The fundamental molecular characteristics of **ethyl ethoxyacetate** are summarized below.

Property	Value	Source
Molecular Formula	C6H12O3	^{[1][2][3]}
Linear Formula	CH3CH2OCH2COOCH2CH3	^[4]
Molecular Weight	132.16 g/mol	^{[2][3][4][5]}

Ethyl ethoxyacetate is a clear, colorless liquid with a characteristic fruity odor.^{[1][6]} It is classified as a flammable liquid.^[5]

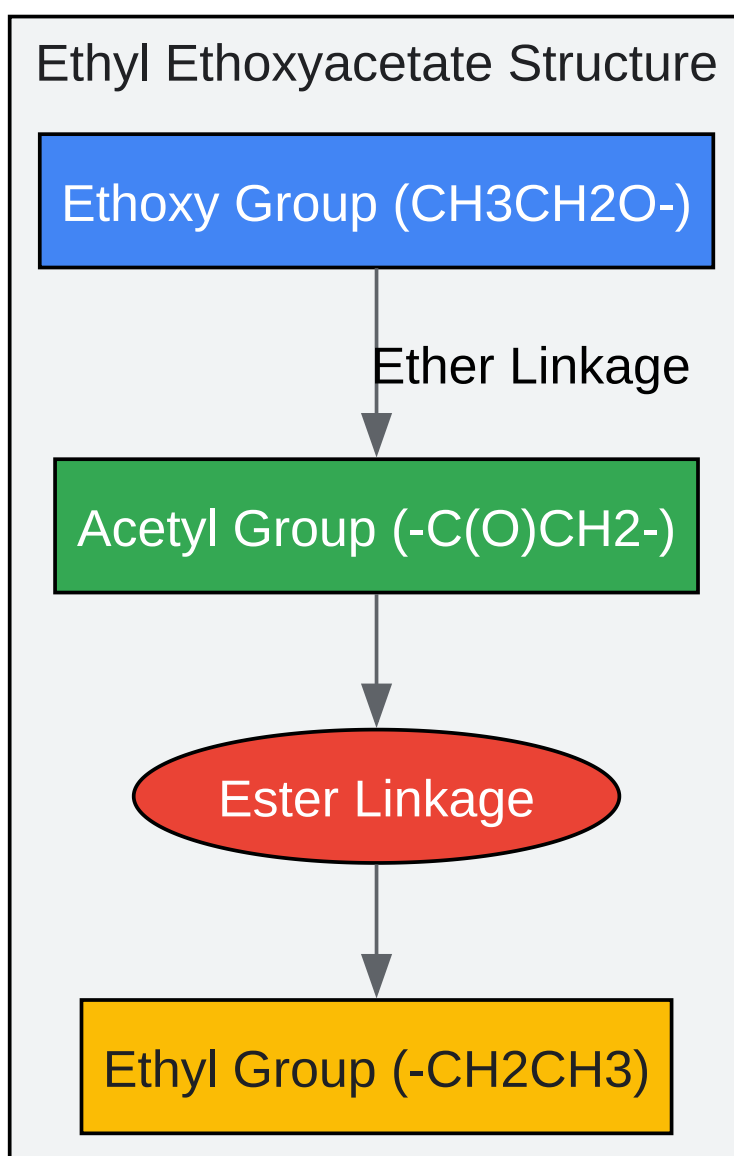
Experimental Protocols and Signaling Pathways

Ethyl ethoxyacetate is primarily utilized as a solvent due to its ability to dissolve a wide range of substances.^[6] The available technical literature focuses on its chemical and physical

properties rather than interactions with biological signaling pathways or complex experimental workflows typical of pharmacologically active compounds. For synthesis references, one may refer to publications such as Organic Syntheses, Coll. Vol. 2, p. 260, 1943 and Tetrahedron, 38, p. 2733, 1982.[2]

Molecular Structure

The structural formula of **ethyl ethoxyacetate** reveals the arrangement of its constituent functional groups, which dictates its chemical properties and applications as a solvent.



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Caption: Logical relationship of functional groups in **Ethyl Ethoxyacetate**.

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